

# In-Depth Technical Guide: Boc-Pro-Pro-OH

## Safety and Handling

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### Compound of Interest

Compound Name: *Boc-Pro-Pro-OH*

Cat. No.: *B558090*

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides a comprehensive overview of the safety data and handling precautions for N-(tert-Butoxycarbonyl)-L-prolyl-L-proline (**Boc-Pro-Pro-OH**), a dipeptide commonly utilized in peptide synthesis and other research applications. While specific quantitative toxicological data for **Boc-Pro-Pro-OH** is largely unavailable in public databases, this document consolidates the existing safety information and provides general guidance based on the chemical nature of the compound and its intended use.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **Boc-Pro-Pro-OH** is presented below. This information is crucial for proper handling, storage, and experimental design.

Property	Value	Reference
Chemical Name	(2S)-1-[(2S)-1-[(2-methylpropan-2-yl)oxycarbonyl]pyrrolidine-2-carbonyl]pyrrolidine-2-carboxylic acid	[1]
Synonyms	Boc-L-Pro-Pro-OH, Boc-Pro-Pro-COOH	[1]
CAS Number	15401-08-8	[2]
Molecular Formula	C15H24N2O5	[2]
Molecular Weight	312.36 g/mol	[2]
Appearance	Solid	
Melting Point	185-187 °C	[3]
Solubility	No data available	[4]
Vapor Pressure	No data available	[1][4]
Density	No data available	[1][4]

## Hazard Identification and GHS Classification

As of the latest available safety data sheets, a specific GHS classification for **Boc-Pro-Pro-OH** has not been established. However, based on its chemical structure and general knowledge of similar compounds used in peptide synthesis, it should be handled with care, assuming potential for irritation.

## Safety and Handling Precautions

Given the absence of extensive toxicological data, a conservative approach to handling **Boc-Pro-Pro-OH** is recommended. The following precautions are based on general laboratory safety guidelines for handling chemical reagents.

## Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against potential exposure.

PPE	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	Protects eyes from dust particles and splashes.[1]
Skin Protection	Impervious clothing and chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use.	Prevents skin contact.[1]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge. For powdered material, a dust mask (type N95 or equivalent) is recommended.	Minimizes inhalation of dust particles.[1]

## Engineering Controls

Engineering controls are designed to minimize hazards at the source.

Control	Description
Ventilation	Handle in a well-ventilated place, preferably in a chemical fume hood.[1]
Eye Wash Stations	Ensure eyewash stations and safety showers are close to the workstation location.

## Handling and Storage

Aspect	Precaution
Safe Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols.[1]
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place.[1] A storage temperature of -20°C is also recommended.[3]
Incompatible Materials	No specific data available, but avoid strong oxidizing agents.

## First Aid Measures

In case of accidental exposure, follow these first aid procedures.

Exposure Route	First Aid Measure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation persists.[4]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

## Fire and Explosion Hazard Data

Parameter	Information
Flammability	No data available. Assumed to be a combustible solid.
Suitable Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
Specific Hazards	No data available.
Fire-fighting Procedures	Wear a self-contained breathing apparatus for firefighting if necessary.[4]

## Toxicological and Ecological Information

Specific quantitative data on the toxicological and ecological effects of **Boc-Pro-Pro-OH** are not available in the reviewed literature.

Endpoint	Result
Acute Toxicity (Oral, Dermal, Inhalation)	No data available[1]
Skin Corrosion/Irritation	No data available[1]
Serious Eye Damage/Irritation	No data available[1]
Respiratory or Skin Sensitization	No data available[1]
Germ Cell Mutagenicity	No data available[1]
Carcinogenicity	No data available[1]
Reproductive Toxicity	No data available[1]
Ecotoxicity	No data available[1]
Persistence and Degradability	No data available[1]
Bioaccumulative Potential	No data available[1]

## Experimental Protocols

While specific safety testing protocols for **Boc-Pro-Pro-OH** are not published, this section outlines general methodologies for key safety assessments that would be applicable.

## In Vitro Dermal Irritation: Reconstructed Human Epidermis (RhE) Test (OECD TG 439)

This test method provides a framework for assessing the skin irritation potential of a chemical.

- **Test System:** A reconstructed human epidermis model, which is a three-dimensional tissue construct that mimics the biochemical and physiological properties of the upper parts of the human skin.
- **Procedure:**
  - A small amount of the test chemical (e.g., **Boc-Pro-Pro-OH**) is applied topically to the tissue surface.
  - The chemical is left in contact with the tissue for a defined period (e.g., 60 minutes).
  - The tissue is then rinsed and incubated for a further period (e.g., 42 hours).
  - Cell viability is assessed by the enzymatic conversion of a vital dye (e.g., MTT) into a colored product, which is measured spectrophotometrically.
- **Interpretation:** A reduction in cell viability below a certain threshold (e.g., 50%) indicates that the chemical is an irritant.

## In Vitro Eye Irritation: Bovine Corneal Opacity and Permeability (BCOP) Test (OECD TG 437)

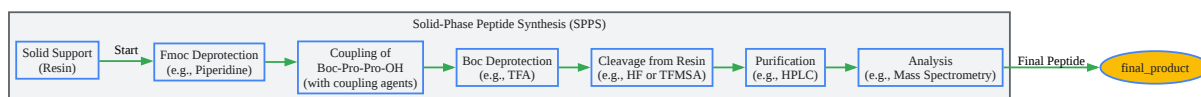
This assay is used to identify chemicals that have the potential to cause serious eye damage.

- **Test System:** Bovine corneas obtained from abattoirs.
- **Procedure:**
  - The test chemical is applied to the epithelial surface of the cornea.

- The cornea is incubated for a set period.
- Corneal opacity (light scattering) and permeability (passage of fluorescein dye) are measured.
- Interpretation: An in vitro irritancy score is calculated based on the opacity and permeability values. This score is used to classify the chemical's eye irritation potential.

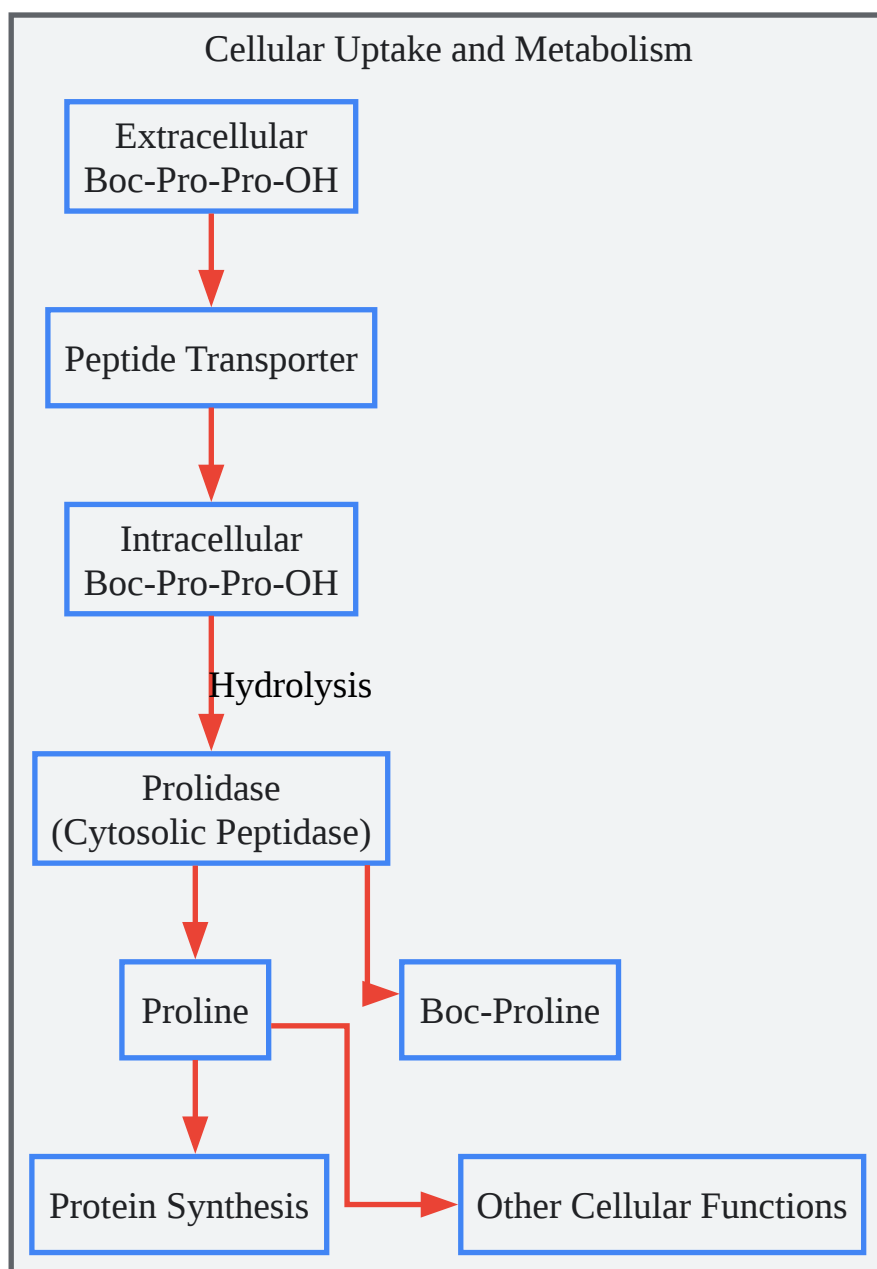
## Visualizations

The following diagrams illustrate a typical workflow involving a Boc-protected dipeptide like **Boc-Pro-Pro-OH** in solid-phase peptide synthesis and a conceptual representation of its potential biological processing.



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Caption: General workflow for solid-phase peptide synthesis incorporating **Boc-Pro-Pro-OH**.



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Caption: Conceptual pathway for the cellular processing of a proline dipeptide.[5]

## Disposal Considerations

All waste materials should be disposed of in accordance with local, state, and federal regulations. Do not discharge into drains or the environment. Contaminated packaging should be treated as the chemical itself.



## Conclusion

While specific toxicological data for **Boc-Pro-Pro-OH** is limited, a risk-based approach to handling is essential. By adhering to the general safety precautions outlined in this guide, researchers can minimize potential exposure and ensure a safe laboratory environment. It is imperative to consult the most recent Safety Data Sheet from the supplier before use and to conduct a thorough risk assessment for any new experimental protocol involving this compound.

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